

Application Notes and Protocols: Induction of Stem Cell Differentiation Using Calcitriol

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Compound of Interest

| | |
|----------------|------------|
| Compound Name: | calcitriol |
| Cat. No.: | B1244224 |

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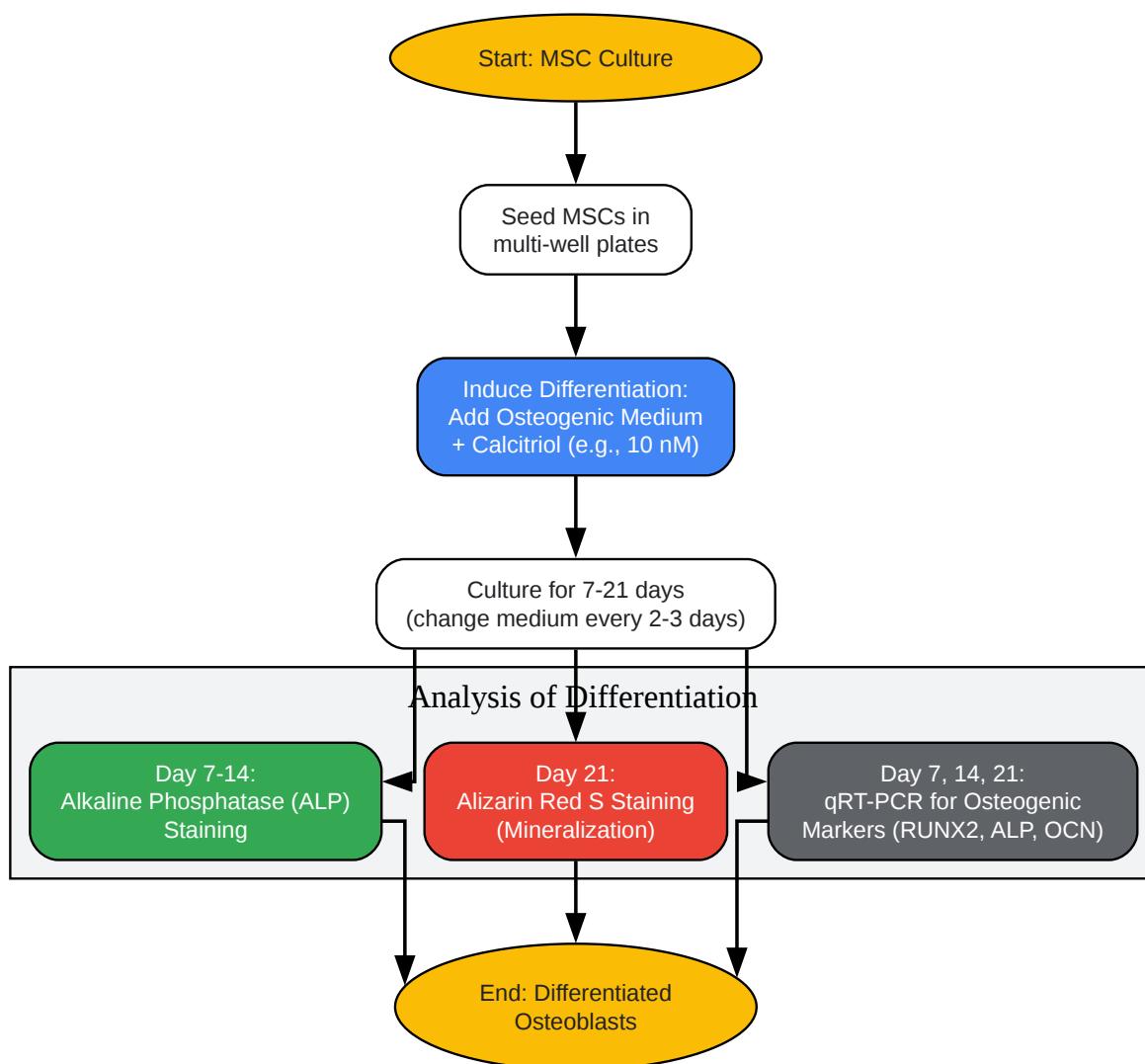
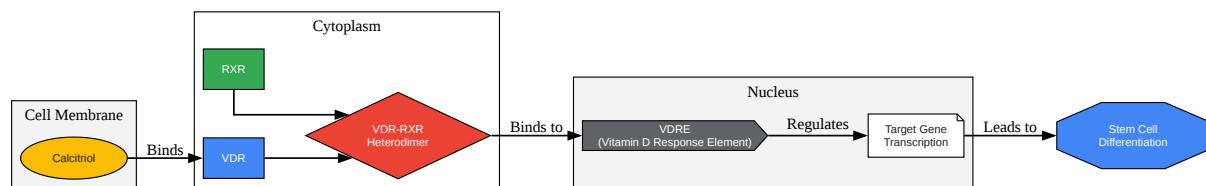
For Researchers, Scientists, and Drug Development Professionals

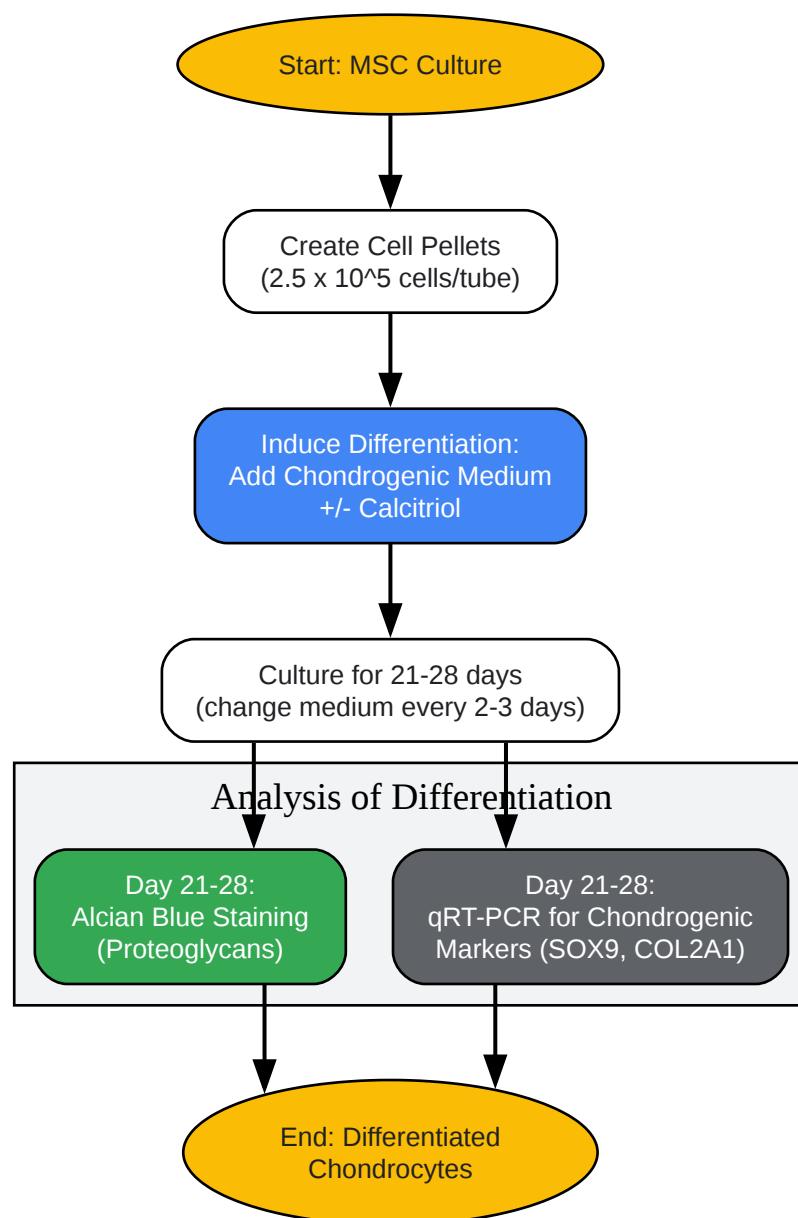
Introduction

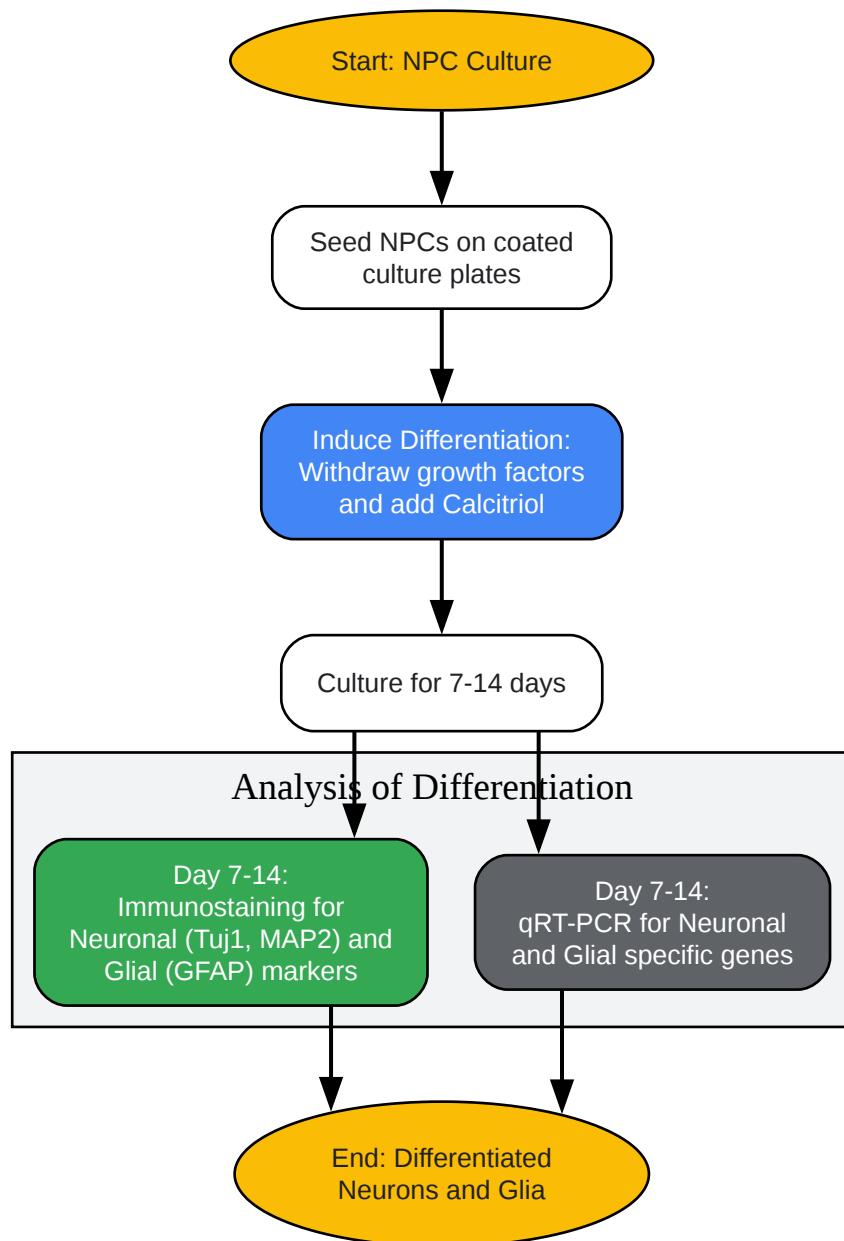
Calcitriol, the biologically active form of Vitamin D, is a secosteroid hormone that plays a crucial role in calcium and phosphate homeostasis. Beyond its classical functions, calcitriol is a potent regulator of cell proliferation, differentiation, and immunomodulation.^[1] In the context of regenerative medicine and drug development, calcitriol has emerged as a valuable tool for directing the differentiation of various types of stem cells into specific lineages. These application notes provide detailed protocols and quantitative data for the use of calcitriol in inducing osteogenic, chondrogenic, and neuronal differentiation of stem cells.

Mechanism of Action: The Vitamin D Receptor Signaling Pathway

Calcitriol exerts its effects primarily through the Vitamin D Receptor (VDR), a nuclear receptor that acts as a ligand-activated transcription factor.^{[2][3]} Upon binding to calcitriol, the VDR forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) in the promoter regions of target genes, thereby modulating their transcription.^[4] This signaling cascade can influence the expression of hundreds of genes in a cell-specific manner, leading to the induction of differentiation.^[2] In stem cells, VDR signaling is known to interact with other key developmental pathways, such as BMP-Smad1 and Wnt/β-catenin, to orchestrate cell fate decisions.^{[2][3]}







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References

- 1. Calcitriol modulates the effects of bone marrow-derived mesenchymal stem cells on macrophage functions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pharmacologic Calcitriol Inhibits Osteoclast Lineage Commitment via the BMP-Smad1 and IκB-NF-κB Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 3. longdom.org [longdom.org]
- 4. researchgate.net [researchgate.net]
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